

# A Technical Guide to 6-Oxo Simvastatin-d6: Molecular Characteristics

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## Compound of Interest

Compound Name: 6-Oxo Simvastatin-d6

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This technical guide provides essential information on the molecular weight and chemical formula of **6-Oxo Simvastatin-d6**, a deuterated analog of 6-Oxo Simvastatin. This stable isotope-labeled compound is a critical tool in pharmacokinetic and metabolic studies, serving as an internal standard for the quantification of 6-Oxo Simvastatin, a metabolite of the widely used cholesterol-lowering drug, Simvastatin.

## Molecular Data Summary

The key molecular identifiers for **6-Oxo Simvastatin-d6** are detailed below. The inclusion of six deuterium atoms results in a higher molecular weight compared to the non-labeled compound.

Compound	Chemical Formula	Molecular Weight ( g/mol )
6-Oxo Simvastatin-d6	C <sub>25</sub> H <sub>30</sub> D <sub>6</sub> O <sub>6</sub>	438.59[1]
6-Oxo Simvastatin	C <sub>25</sub> H <sub>36</sub> O <sub>6</sub>	432.56[2]

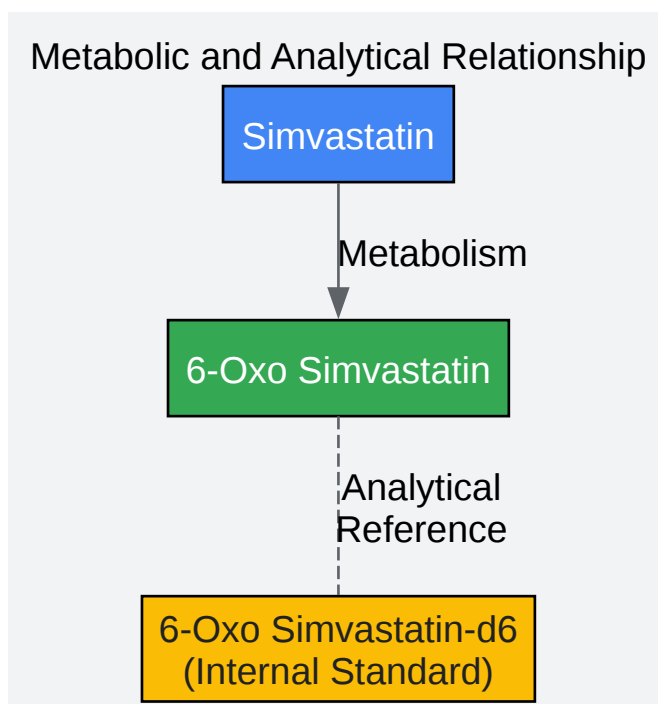
## Chemical Structure and Labeling

**6-Oxo Simvastatin-d6** is structurally identical to 6-Oxo Simvastatin, with the exception of the six hydrogen atoms on the 2,2-dimethylbutanoic acid side chain, which are replaced by

deuterium atoms. This isotopic labeling makes it distinguishable by mass spectrometry, allowing for precise quantification of the unlabeled analyte in complex biological matrices.

## Relationship between Simvastatin and its Analogs

The following diagram illustrates the metabolic relationship between Simvastatin, its 6-Oxo metabolite, and the corresponding deuterated internal standard used in analytical methodologies.



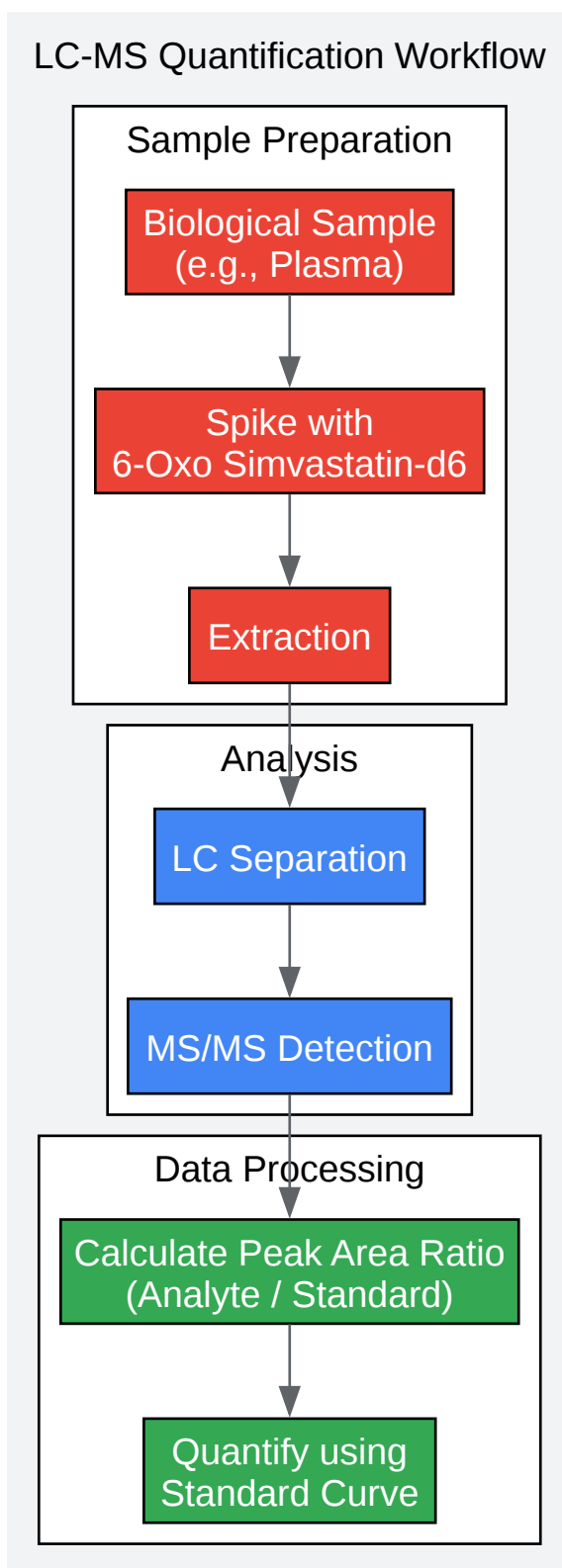
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Metabolic and Analytical Relationship Diagram

## Experimental Application: Bioanalytical Quantification

While specific experimental protocols are proprietary and vary by laboratory, the general workflow for using **6-Oxo Simvastatin-d6** as an internal standard in a liquid chromatography-mass spectrometry (LC-MS) assay is as follows:

## LC-MS Quantification Workflow



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Generalized LC-MS Experimental Workflow

In this process, a known concentration of **6-Oxo Simvastatin-d6** is added to the biological sample. During sample preparation, both the analyte (6-Oxo Simvastatin) and the internal standard are extracted. The subsequent LC-MS analysis separates and detects both compounds. By comparing the peak area of the analyte to that of the known amount of the internal standard, precise quantification of the 6-Oxo Simvastatin concentration in the original sample can be achieved.

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